

Illuminating Cellular Dynamics: Live-Cell Imaging with 5-TAMRA Cadaverine

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Compound of Interest

Compound Name: 5-TAMRA cadaverine

Cat. No.: B8116082

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Live-cell imaging has revolutionized our understanding of complex cellular processes by enabling the visualization of dynamic events in real-time. Fluorescent probes are indispensable tools in this field, and **5-TAMRA cadaverine** has emerged as a versatile probe for labeling and tracking specific cellular components and activities. 5-TAMRA (Tetramethylrhodamine) is a bright, photostable orange-red fluorophore, and its conjugation to cadaverine, a primary amine, allows for its specific incorporation into proteins through the action of transglutaminases (TGases) or its use in bioconjugation to molecules containing reactive carboxyl, aldehyde, or ketone groups.[1][2][3]

This document provides detailed application notes and experimental protocols for the use of **5-TAMRA cadaverine** in live-cell imaging, with a primary focus on monitoring transglutaminase activity. Transglutaminases are a family of enzymes that catalyze the formation of isopeptide bonds between glutamine and lysine residues, leading to protein cross-linking.[4] Dysregulation of TGase activity is implicated in numerous diseases, including cancer, neurodegenerative disorders, and autoimmune conditions, making the visualization of its activity in live cells a critical area of research.

Applications of 5-TAMRA Cadaverine in Live-Cell Imaging

The primary application of **5-TAMRA cadaverine** in live-cell imaging is as a fluorescent substrate for transglutaminases, particularly tissue transglutaminase (TG2).[1] When **5-TAMRA cadaverine** is introduced to living cells, active TGases incorporate it into their substrate proteins. This covalent labeling allows for the direct visualization of TGase activity and the identification of its target proteins within the cellular context.

Key Applications Include:

- **Monitoring Transglutaminase Activity:** Spatiotemporal dynamics of TGase activity can be monitored in response to various stimuli, inhibitors, or drug candidates.
- **Identifying Substrates of Transglutaminases:** Labeled proteins can be identified through proteomic approaches, providing insights into the downstream effects of TGase activation.
- **Studying Protein Cross-Linking:** The accumulation of fluorescence can indicate sites of protein aggregation and cross-linking, which is relevant in various disease models.
- **High-Throughput Screening:** The fluorescent signal provides a quantitative readout for screening potential modulators of TGase activity.

Data Presentation

Table 1: Properties of 5-TAMRA Cadaverine

| Property | Value | Reference(s) |
|-------------------------|----------------------|--------------|
| Excitation Maximum (Ex) | ~545-555 nm | |
| Emission Maximum (Em) | ~575-580 nm | |
| Molecular Weight | ~514.6 g/mol | |
| Solubility | Soluble in DMSO, DMF | |
| Quantum Yield | High | |
| Photostability | Good | |

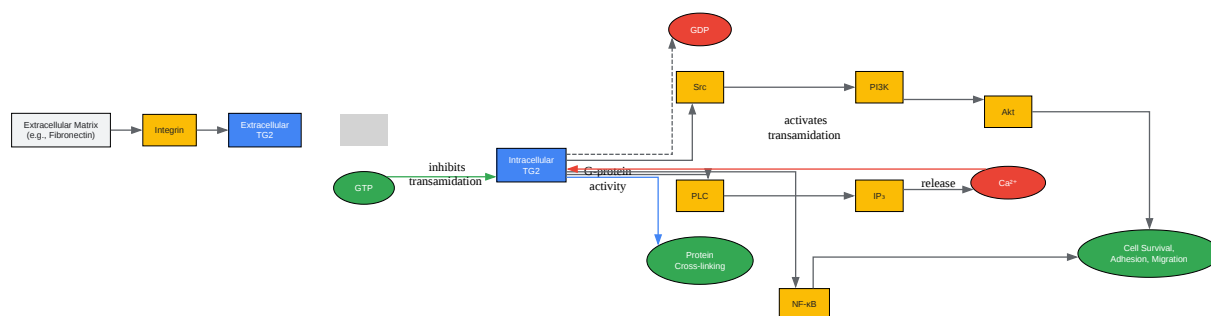
Table 2: Recommended Parameters for Live-Cell Imaging with 5-TAMRA Cadaverine

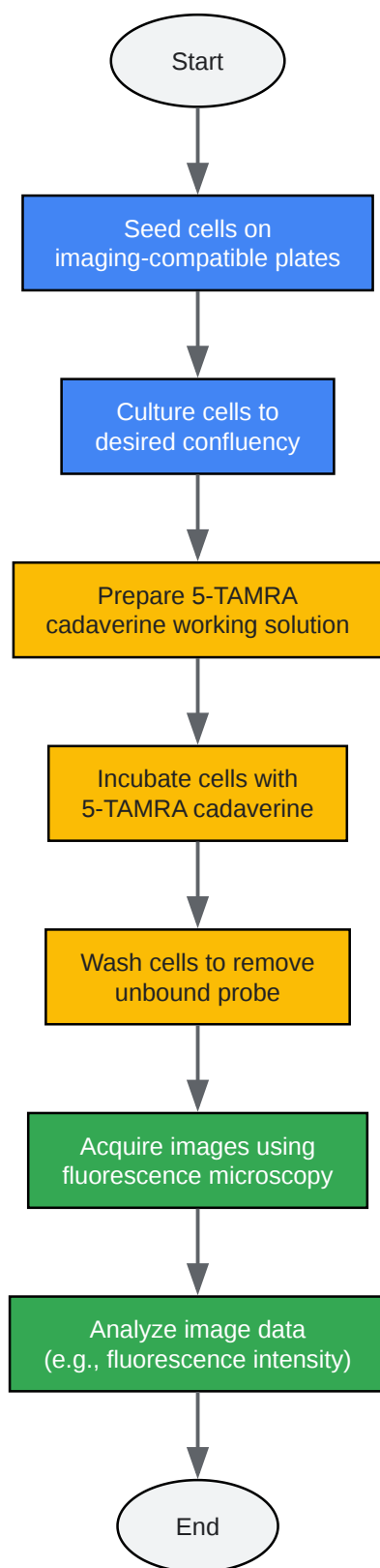
| Parameter | Recommended Range | Notes |
|----------------------------------|---|--|
| Cell Seeding Density | 5×10^4 to 2×10^5 cells/mL | Optimize for desired confluency at the time of imaging. |
| 5-TAMRA Cadaverine Concentration | 10 - 100 μ M | Start with a lower concentration to minimize potential toxicity. Optimal concentration is cell-type dependent. |
| Incubation Time | 30 minutes - 4 hours | Dependent on the level of TGase activity and experimental goals. |
| Imaging Medium | Phenol red-free culture medium or HBSS | To reduce background fluorescence. |
| Excitation Wavelength | 540 - 560 nm | Use a laser line or filter set appropriate for TAMRA. |
| Emission Filter | 570 - 620 nm | Use a bandpass filter to collect the TAMRA emission. |
| Microscope Objective | 20x, 40x, or 63x (oil or water immersion) | High numerical aperture objectives are recommended for better resolution and light collection. |
| Image Acquisition | Time-lapse imaging | Capture images at regular intervals to observe dynamic changes. |

Signaling Pathways and Experimental Workflows

Transglutaminase 2 (TG2) Signaling Pathway

Transglutaminase 2 is a multifunctional enzyme that, in addition to its cross-linking activity, can act as a G-protein in signal transduction. Its activity is implicated in various cellular processes, including cell adhesion, migration, and survival. One key pathway involves the interaction of TG2 with integrins and the extracellular matrix protein fibronectin. This interaction can lead to the activation of downstream signaling cascades, such as the NF- κ B and PI3K/Akt pathways, promoting cell survival and proliferation.





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References

- 1. Visualizing protein partnerships in living cells and organisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Measurement of tissue transglutaminase activity in a permeabilized cell system: its regulation by Ca²⁺ and nucleotides - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Use of ecto-tagged integrins to monitor integrin exocytosis and endocytosis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Visualization of integrin molecules by fluorescence imaging and techniques - PMC [pmc.ncbi.nlm.nih.gov]
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